An In-depth Technical Guide to 4-(3-Bromophenyl)-1-methylpiperidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(3-Bromophenyl)-1-methylpiperidine*
CAS No.:	*1187928-92-2*
Cat. No.:	*B1441624*

Get Quote

Introduction

The phenylpiperidine scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of pharmacologically active agents, particularly those targeting the central nervous system (CNS).[1][2] The strategic introduction of substituents onto this framework allows for the fine-tuning of a molecule's physicochemical properties and biological activity. This guide provides a detailed technical overview of **4-(3-Bromophenyl)-1-methylpiperidine**, a versatile synthetic intermediate.

This document explores the fundamental properties, synthesis, characterization, and potential applications of this compound. By providing a blend of theoretical principles and practical insights, this guide aims to equip researchers with the necessary knowledge to effectively utilize **4-(3-Bromophenyl)-1-methylpiperidine** in their research and development endeavors.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is fundamental to its application in a research setting. These properties govern its handling, reactivity, and

© 2026 BenchChem. All rights reserved.

formulation.

Structural and Chemical Identifiers

The molecule consists of a piperidine ring N-methylated at position 1 and substituted at position 4 with a 3-bromophenyl group.

Caption: 2D Structure of **4-(3-Bromophenyl)-1-methylpiperidine**

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	**4-(3-bromophenyl)-1-methylpiperidine**
Molecular Formula	$C_{12}H_{16}BrN$
Molecular Weight	254.16 g/mol
Canonical SMILES	CN1CCC(CC1)C2=CC(=CC=C2)Br
InChI Key	InChIKey=PEAKDUGSNWJNOK-UHFFFAOYSA-N

| CAS Number | Not explicitly assigned; specific vendors may have internal identifiers. |

Physicochemical Properties

While experimentally determined data for this specific compound is not readily available in public databases, properties can be predicted based on its structure and data from closely related analogues like 4-(3-bromophenyl)-4-methylpiperidine.[3] These values should be considered estimates.

Table 2: Predicted Physicochemical Properties

© 2026 BenchChem. All rights reserved.

Property	Predicted Value	Notes
Physical State	**Likely a solid or high-boiling point liquid**	**Based on analogues like 1-(4-bromophenyl)piperidine. [4]**
Boiling Point	> 300 °C (at 760 mmHg)	Estimated based on similar structures.
Melting Point	Not available	Expected to be a crystalline solid.
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Methanol, Chloroform). Sparingly soluble in water.	Typical for amine-containing organic molecules.
pKa	~9.0 - 10.0	Estimated for the protonated piperidine nitrogen, typical for tertiary amines.

| XlogP | ~3.3 | A measure of lipophilicity; indicates good potential for crossing biological membranes.[3] |

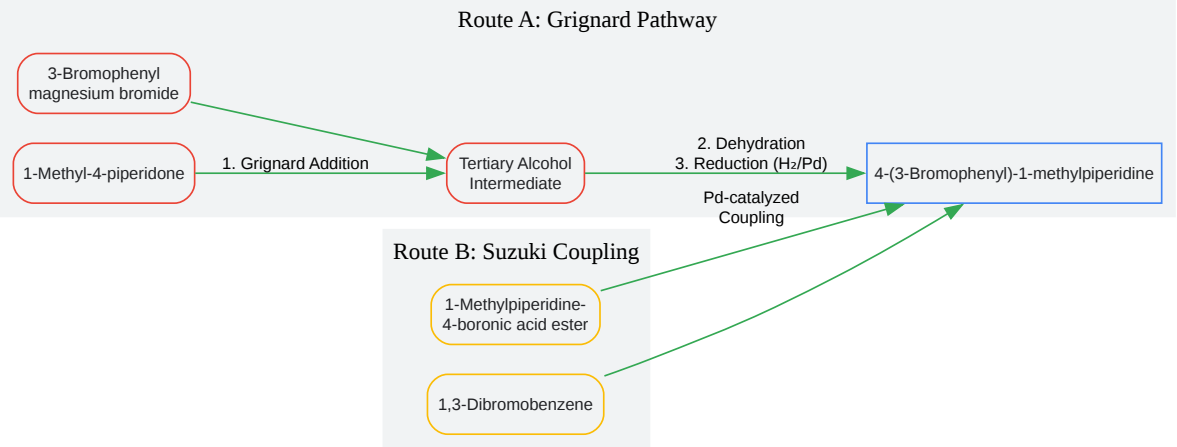
Synthesis and Reactivity

4-(3-Bromophenyl)-1-methylpiperidine is not a naturally occurring compound and must be prepared through synthetic organic chemistry. The presence of the aryl bromide and the tertiary amine functionalities defines its reactivity and utility as a building block.

Retrosynthetic Analysis and Plausible Synthetic Routes

A logical approach to the synthesis of this molecule involves forming the carbon-carbon bond between the piperidine and phenyl rings. Two common strategies are Grignard addition and Suzuki coupling.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Retrosynthetic strategies for **4-(3-Bromophenyl)-1-methylpiperidine**.

- Expertise & Causality: The Grignard pathway (Route A) is a classic and robust method for C-C bond formation. It utilizes readily available starting materials. The choice of a subsequent dehydration and reduction sequence is necessary to convert the resulting tertiary alcohol to the desired alkane linkage. Route B, a Suzuki coupling, offers a more modern and often milder alternative, though it requires the preparation of a piperidine-boronic ester, which adds a step. The selection between these routes in a laboratory setting would depend on factors like reagent availability, scale, and tolerance of other functional groups.

Proposed Laboratory Synthesis Protocol (Grignard Route)

This protocol is a representative example based on established chemical transformations. Researchers should perform their own literature search and risk assessment before proceeding.

© 2026 BenchChem. All rights reserved.

Step 1: Grignard Reagent Formation

- To a flame-dried, three-neck flask under an inert atmosphere (N_2 or Ar), add magnesium turnings.
- Add a small volume of anhydrous tetrahydrofuran (THF).
- Add a solution of 1,3-dibromobenzene in anhydrous THF dropwise to initiate the reaction. An iodine crystal may be added to aid initiation.
- Once the reaction begins (as evidenced by gentle reflux), add the remaining 1,3-dibromobenzene solution at a rate that maintains a steady reflux.
- After the addition is complete, stir the resulting dark grey solution of 3-bromophenylmagnesium bromide at room temperature for 1 hour.

Step 2: Addition to Piperidone

- Cool the Grignard reagent to 0 °C in an ice bath.
- Slowly add a solution of 1-methyl-4-piperidone in anhydrous THF dropwise, maintaining the temperature below 10 °C.
- After the addition, allow the reaction to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC) until the starting piperidone is consumed.
- Quench the reaction by carefully and slowly adding a saturated aqueous solution of ammonium chloride (NH_4Cl).

Step 3: Dehydration and Reduction

- Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate in vacuo to yield the crude tertiary alcohol.

© 2026 BenchChem. All rights reserved.

- Dissolve the crude alcohol in toluene, add a catalytic amount of p-toluenesulfonic acid, and heat to reflux with a Dean-Stark trap to remove water.
- Once dehydration is complete (monitored by TLC), cool the reaction and concentrate in vacuo.
- Dissolve the resulting crude alkene intermediate in methanol or ethanol, add a catalytic amount of Palladium on carbon (10% Pd/C), and subject the mixture to a hydrogen atmosphere (balloon or Parr shaker) until the reaction is complete.
- Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate to yield the crude product. Purify by column chromatography or crystallization.

Spectroscopic Characterization

Structural confirmation is achieved through a combination of spectroscopic techniques. The predicted data below is based on the analysis of related structures.[5][6]

Table 3: Predicted Spectroscopic Data for **4-(3-Bromophenyl)-1-methylpiperidine**

© 2026 BenchChem. All rights reserved.

Technique	Expected Observations
^{1}H NMR	Aromatic Region (δ 7.0-7.5 ppm): **Four distinct signals, likely multiplets or broad singlets, corresponding to the four protons on the bromophenyl ring.** Piperidine Ring (δ 1.5-3.0 ppm): **A complex series of multiplets. The proton at C4 (methine) would be a multiplet around δ 2.5-2.8 ppm. Protons adjacent to the nitrogen (C2, C6) would be downfield (δ 2.2-2.9 ppm).** N-Methyl Group (δ ~2.3 ppm): **A sharp singlet integrating to 3H.**
^{13}C NMR	Aromatic Region (δ 120-145 ppm): Six signals expected. The carbon attached to bromine (C-Br) would be the most upfield in this region (~122 ppm). The ipso-carbon attached to the piperidine ring would be the most downfield (~145 ppm). Piperidine Ring (δ 25-60 ppm): Four signals expected. Carbons adjacent to nitrogen (C2, C6) around δ 55-60 ppm. C4 methine carbon around δ 40-45 ppm. C3 and C5 carbons around δ 30-35 ppm. N-Methyl Carbon (δ ~46 ppm): A single signal.
Mass Spec. (EI)	Molecular Ion (M^+): A characteristic pair of peaks at m/z 253 and 255, with approximately equal intensity, due to the natural isotopic abundance of ^{79}Br and ^{81}Br.[3] Key Fragments: Loss of the methyl group (M-15), and fragmentation of the piperidine ring. A prominent fragment would be the N-methyl piperidinyl cation.

| IR Spectroscopy | C-H (aromatic): ~3050-3100 cm^{-1} C-H (aliphatic): ~2800-3000 cm^{-1} (including a Bohlmann band characteristic of trans-diaxial protons to the nitrogen lone pair)

© 2026 BenchChem. All rights reserved.

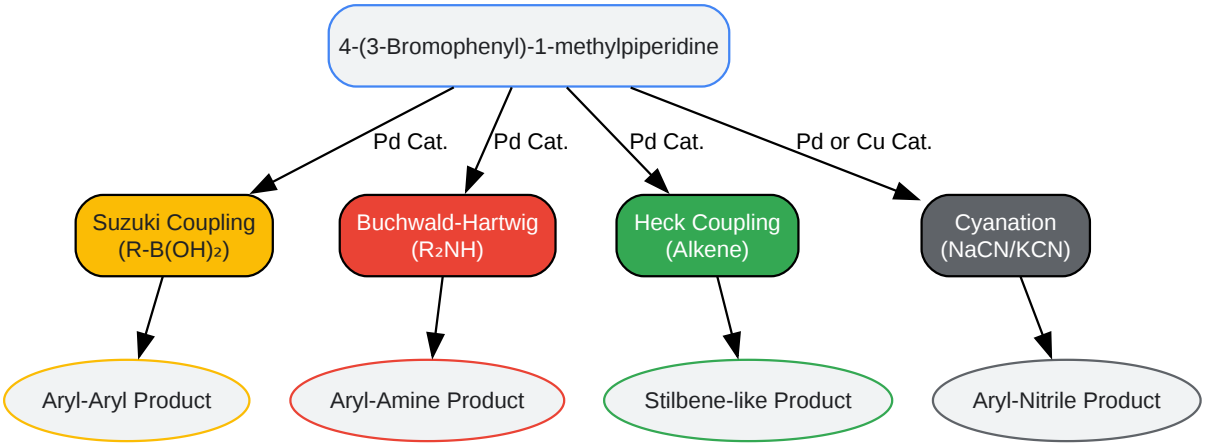
C=C (aromatic): ~1470-1600 cm^{-1} C-N Stretch: ~1100-1200 cm^{-1} C-Br Stretch: ~500-650 cm^{-1} |

Applications in Research and Drug Development

The value of **4-(3-Bromophenyl)-1-methylpiperidine** lies in its potential as a versatile intermediate for creating more complex molecules with potential therapeutic applications.

A Key Synthetic Building Block

The aryl bromide functionality is a synthetic handle for a variety of powerful cross-coupling reactions. This allows for the introduction of diverse chemical moieties at the 3-position of the phenyl ring.



Click to download full resolution via product page

Caption: Cross-coupling reactions utilizing the aryl bromide moiety.

- Trustworthiness through Versatility: The reliability of palladium-catalyzed cross-coupling reactions is a cornerstone of modern organic synthesis. By employing this well-established chemistry, researchers can confidently and predictably generate libraries of compounds for structure-activity relationship (SAR) studies. Each reaction type (Suzuki, Buchwald-Hartwig, etc.) provides a validated pathway to a new class of derivatives, making the starting material a valuable scaffold for exploring chemical space.

© 2026 BenchChem. All rights reserved.

Potential Pharmacological Significance

The phenylpiperidine core is associated with a wide range of biological activities.[7] Many potent analgesics, such as fentanyl and meperidine, are based on this structure, acting as agonists at the mu-opioid receptor.[1][8] Furthermore, modifications of this scaffold have led to drugs for treating psychosis, depression, and other CNS disorders. The 1-methyl-4-phenylpiperidine motif is a classic structural alert for neurotoxic potential, a factor that must be carefully considered and evaluated in any drug development program. The specific substitution pattern of **4-(3-Bromophenyl)-1-methylpiperidine** makes it a candidate for developing novel ligands for various receptors and transporters in the CNS.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-(3-Bromophenyl)-1-methylpiperidine** is not widely available, a hazard assessment can be made based on analogous compounds such as 1-(4-bromophenyl)piperidine and other N-methylpiperidine derivatives.[4]

Table 4: Hazard Assessment and Handling Recommendations

© 2026 BenchChem. All rights reserved.

Category	Recommendation
GHS Hazard Statements (Predicted)	**H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.**
Personal Protective Equipment (PPE)	- Eye/Face Protection: Safety glasses with side-shields or chemical goggles. - Skin Protection: Chemical-resistant gloves (e.g., nitrile). Lab coat. - Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust or vapors. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated place. Store away from strong oxidizing agents.

| Disposal | Dispose of waste in accordance with local, regional, and national regulations. |

Disclaimer: This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with a thorough, independent risk assessment and adherence to all institutional and governmental safety protocols.

References

- Google Patents. CN112645902A - Synthetic method of 1- (4-bromophenyl) piperidine.
- PubChem. 4-(Bromomethyl)-1-methylpiperidine | C7H14BrN | CID 51000338. [Link]
- PubChem. 4-(4-Fluorophenyl)-3-hydroxymethyl-1-methylpiperidine | C13H18FNO | CID 10176880. [Link]
- PubChem. 4-Methylpiperidine | C6H13N | CID 69381. [Link]
- PubChemLite. 4-(3-bromophenyl)-4-methylpiperidine hydrochloride (C12H16BrN). [Link]

© 2026 BenchChem. All rights reserved.

- PubMed. Current Concepts of Phenylpiperidine Derivatives Use in the Treatment of Acute and Chronic Pain. [Link]
- Google Patents. CN104402800A - Preparation method for trans-4-(4-fluorophenyl)-3-hydroxymethyl-1-methylpiperidine.
- Pain Physician. Current Concepts of Phenylpiperidine Derivatives Use in the Treatment of Acute and Chronic Pain. [Link]
- MDPI. 2-{[4-(4-Bromophenyl)piperazin-1-yl)]methyl}-4-(3-chlorophenyl)-5-(4-methoxyphenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione. [Link]
- Google Patents. WO2002053537A1 - Process for preparing (±) trans-4-p-fluorophenyl-3-hydroxymethyl-1-methylpiperidine.
- MDPI. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. [Link]
- Medznat. Are phenylpiperidine derivatives any good in current anesthesia and perioperative medicine practice?. [Link]
- Growth Plus Reports. Phenylpiperidine Derivatives Market Forecast 2031- CAGR of 2.3%. [Link]
- PubChem. 4-Amino-1-methylpiperidine | C6H14N2 | CID 2737531. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. painphysicianjournal.com [painphysicianjournal.com]
- 2. Are phenylpiperidine derivatives any good in current anesthesia and perioperative medicine practice? | All the latest medical news on the portal Medznat.ru. :- Medznat [medznat.ru]

- 3. PubChemLite - 4-(3-bromophenyl)-4-methylpiperidine hydrochloride (C12H16BrN) [pubchemlite.lcsb.uni.lu]
- 4. tcichemicals.com [tcichemicals.com]
- 5. 4-Methylpiperidine(626-58-4) 1H NMR spectrum [chemicalbook.com]
- 6. 4-Phenylpiperidine(771-99-3) 1H NMR [m.chemicalbook.com]
- 7. mdpi.com [mdpi.com]
- 8. Current Concepts of Phenylpiperidine Derivatives Use in the Treatment of Acute and Chronic Pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Bromophenyl)-1-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1441624/docs#an-in-depth-technical-guide-to-4-3-bromophenyl-1-methylpiperidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.